

# Application Notes: Preparation of Ro 32-7315 Stock Solution with DMSO

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## Compound of Interest

Compound Name: Ro 32-7315

Cat. No.: B15579742

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## Introduction

**Ro 32-7315** is a potent and selective inhibitor of Tumor Necrosis Factor- $\alpha$  Converting Enzyme (TACE), also known as A Disintegrin and Metalloproteinase 17 (ADAM17).<sup>[1][2][3]</sup> TACE is a key enzyme responsible for the proteolytic cleavage of membrane-bound precursor pro-TNF- $\alpha$ , releasing the soluble, active form of the pro-inflammatory cytokine TNF- $\alpha$ .<sup>[3][4]</sup> By inhibiting TACE, **Ro 32-7315** effectively blocks the release of TNF- $\alpha$ , making it a valuable tool for research in inflammatory diseases and cancer.<sup>[3][5][6][7]</sup> These application notes provide a detailed protocol for the preparation, storage, and handling of a **Ro 32-7315** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent.

## Quantitative Data Summary

For ease of reference, the key chemical and physical properties of **Ro 32-7315** are summarized in the table below.

Property	Value	Source
Molecular Weight	453.59 g/mol	[1]
Chemical Formula	C22H35N3O5S	[1]
CAS Number	219613-02-2	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
Purity	>98%	[1]
Storage (Solid)	Dry, dark at 0-4°C (short-term) or -20°C (long-term)	[1]
Storage (Stock Solution)	0-4°C (short-term) or -20°C / -80°C (long-term)	[1][8]
IC50 (TACE)	5.2 nM (recombinant form)	[3][4]

## Experimental Protocol: Preparation of a 10 mM Ro 32-7315 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ro 32-7315** in DMSO. It is crucial to use high-purity, anhydrous DMSO to ensure the stability and integrity of the compound.

### Materials

- **Ro 32-7315** solid powder (CAS# 219613-02-2)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Microcentrifuge tubes (1.5 mL or 2 mL), sterile
- Pipette and sterile filter tips
- Analytical balance

- Vortex mixer

#### Equipment

- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves
- Fume hood
- Microcentrifuge (optional)

#### Procedure

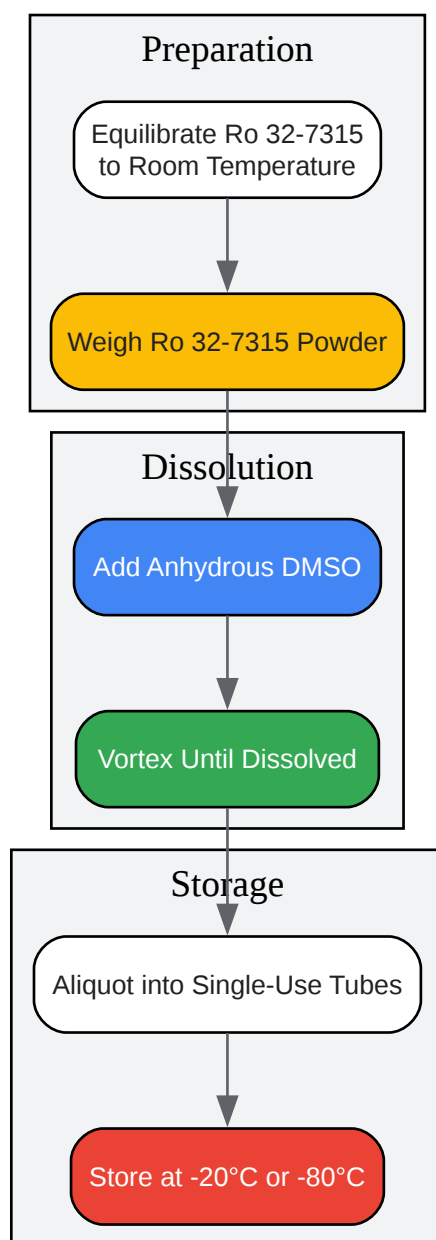
- Pre-weighing Preparation:
  - Before opening, allow the vial of **Ro 32-7315** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
  - Perform all handling of the solid compound and DMSO within a fume hood.
- Calculating Required Volumes:
  - To prepare a 10 mM stock solution, the required volume of DMSO is calculated using the following formula:
    - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
  - Example Calculation for 1 mg of **Ro 32-7315**:
    - Mass = 0.001 g
    - Molecular Weight = 453.59 g/mol
    - Concentration = 0.010 mol/L
    - $\text{Volume (L)} = 0.001 \text{ g} / (453.59 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.00022046 \text{ L}$
    - Volume (μL) = 220.46 μL
  - Therefore, to make a 10 mM stock, dissolve 1 mg of **Ro 32-7315** in 220.46 μL of DMSO.

- Dissolving the Compound:
  - Carefully weigh the desired amount of **Ro 32-7315** powder (e.g., 1 mg) and place it into a sterile microcentrifuge tube.
  - Add the calculated volume of anhydrous DMSO (e.g., 220.46  $\mu$ L) to the tube.
  - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
  - If any particulates are visible, briefly centrifuge the tube to pellet them.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile microcentrifuge tubes.
  - Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
  - For long-term storage (months to years), store the aliquots at -20°C or -80°C.<sup>[1][8]</sup> For short-term storage (days to weeks), 4°C is acceptable.<sup>[1]</sup>

## Visualizations

### Experimental Workflow

The following diagram outlines the key steps for the preparation of the **Ro 32-7315** stock solution.

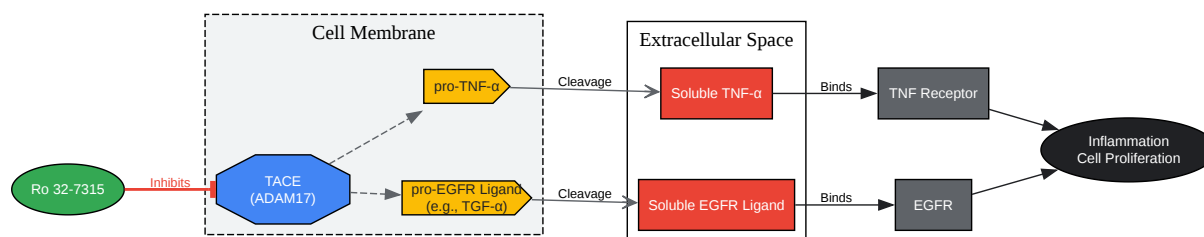


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Caption: Workflow for preparing **Ro 32-7315** stock solution.

#### Signaling Pathway Inhibition

**Ro 32-7315** inhibits the shedding of cell-surface proteins, including pro-TNF- $\alpha$  and ligands for the Epidermal Growth Factor Receptor (EGFR), by targeting the metalloproteinase TACE (ADAM17).



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Caption: **Ro 32-7315** inhibits TACE-mediated protein shedding.

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